

Personal protective equipment for handling [Sar9,Met(O2)11]-SUBSTANCE P

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Compound of Interest

Compound Name: [Sar9,Met(O2)11]-SUBSTANCE P

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Essential Safety and Handling Guide for [Sar9,Met(O2)11]-Substance P

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of the potent tachykinin NK1 receptor agonist, **[Sar9,Met(O2)11]-Substance P**. Adherence to these guidelines is critical to ensure personnel safety and maintain experimental integrity.

Personal Protective Equipment (PPE)

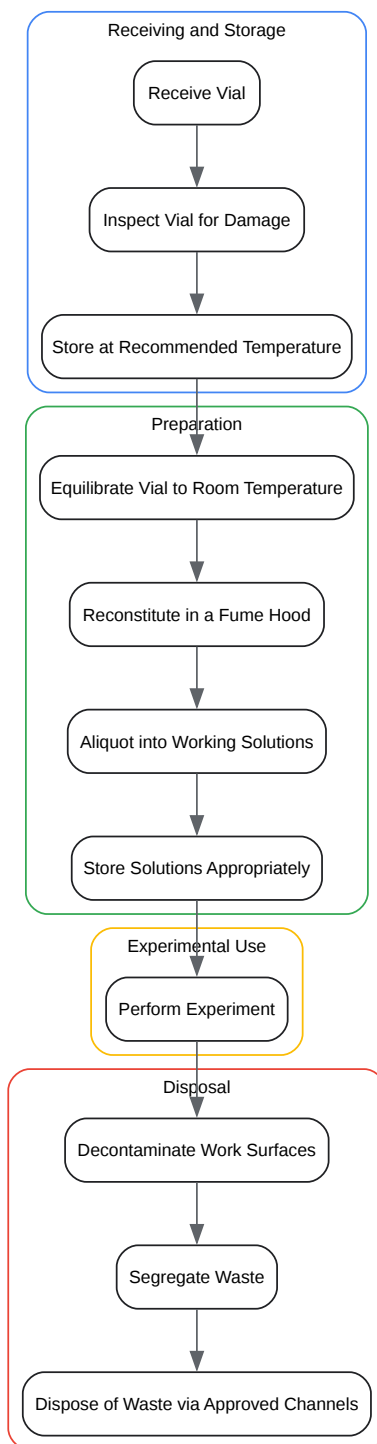
When handling **[Sar9,Met(O2)11]-Substance P** in its lyophilized powder form or in solution, the following personal protective equipment is mandatory to prevent inhalation, dermal, and ocular exposure.

PPE Component	Specification	Rationale
Gloves	Nitrile, powder-free	Provides a barrier against skin contact. Two pairs should be worn when handling the powder.
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from splashes of solutions or airborne particles of the powder.
Lab Coat	Standard laboratory coat	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required for solutions	Handling of the lyophilized powder should be performed in a chemical fume hood or biological safety cabinet to avoid inhalation.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **[Sar9,Met(O2)11]-Substance P** is crucial. The following workflow outlines the key steps from receiving the compound to the final disposal of waste.

Safe Handling and Disposal Workflow for [Sar9,Met(O2)11]-Substance P

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Caption: This diagram outlines the procedural workflow for the safe handling of [Sar9,Met(O2)11]-Substance P.

Storage and Reconstitution

Proper storage and reconstitution are vital for maintaining the stability and activity of [Sar9,Met(O2)11]-Substance P.

Parameter	Lyophilized Powder	Reconstituted Solution
Storage Temperature	-20°C for up to 3 years or -80°C for long-term storage[1][2].	-20°C for up to 1 month or -80°C for up to 1 year[1][2][3].
Recommended Solvent	Sterile water[1] or Dimethyl sulfoxide (DMSO)[2].	
Example Reconstitution	For a 10 mM stock solution in DMSO[2].	
Solubility	Soluble to 1 mg/ml in water and 50 mg/mL in water (sonication recommended)[1].	

Experimental Protocol: Reconstitution of Lyophilized [Sar9,Met(O2)11]-Substance P

- Preparation: Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature to prevent condensation.
- Solvent Addition: In a chemical fume hood, add the desired volume of sterile water or DMSO to the vial using a sterile pipette.
- Dissolution: Gently swirl the vial to dissolve the peptide. If necessary, sonication can be used to aid dissolution, particularly in water[1]. Avoid vigorous shaking.
- Aliquoting: Once fully dissolved, aliquot the solution into smaller, single-use volumes to prevent multiple freeze-thaw cycles.

- Storage: Store the aliquots at -20°C or -80°C as indicated in the table above[1][2][3].

Disposal Plan

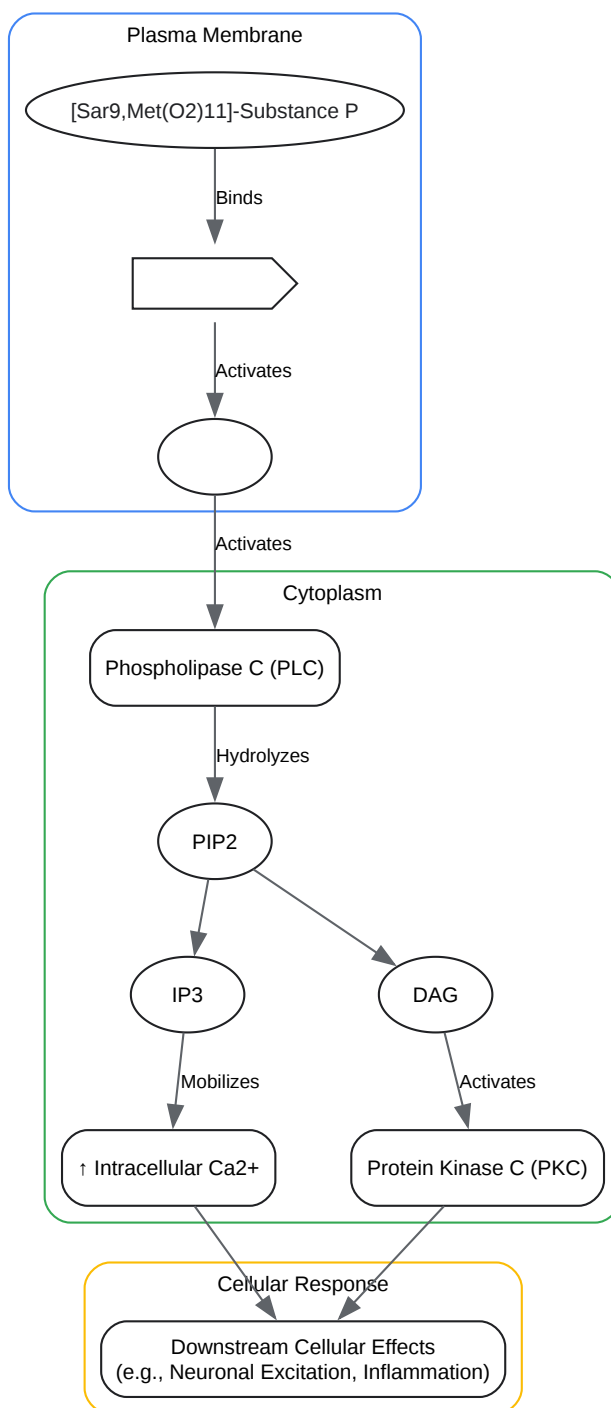
All materials that have come into contact with **[Sar9,Met(O2)11]-Substance P** must be considered chemical waste and disposed of according to institutional and local regulations.

- Solid Waste: This includes empty vials, pipette tips, and contaminated gloves. These items should be collected in a designated, sealed, and clearly labeled chemical waste container[4].
- Liquid Waste: Unused or expired solutions of the peptide should be collected in a designated liquid chemical waste container. Do not pour peptide solutions down the drain[4].
- Decontamination: Work surfaces should be thoroughly cleaned after handling the peptide.

Signaling Pathway

[Sar9,Met(O2)11]-Substance P is a potent and selective agonist for the Tachykinin NK1 receptor (NK1R), a G protein-coupled receptor (GPCR)[5][6]. Upon binding, it primarily activates Gq/11 proteins, initiating a downstream signaling cascade.

Simplified NK1 Receptor Signaling Pathway

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Caption: Activation of the NK1 receptor by its agonist leads to the activation of Phospholipase C and subsequent downstream signaling.

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